

# Safety and handling precautions for Diphenyl malonate

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## Compound of Interest

Compound Name: *Diphenyl malonate*

Cat. No.: *B154623*

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An In-Depth Technical Guide to the Safety and Handling of **Diphenyl Malonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **diphenyl malonate** (CAS No: 1969-44-4). The following sections detail the material's physicochemical properties, associated hazards, handling and storage protocols, emergency procedures, and relevant experimental methodologies for safety assessment.

## Physicochemical Properties

A summary of the key physicochemical data for **diphenyl malonate** is presented below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>4</sub>	[1][2]
Molecular Weight	256.25 g/mol	[2][3]
Appearance	Solid or semi-solid	[4][5]
Melting Point	49 °C	[1][6][7]
Boiling Point	402.7 °C at 760 mmHg	[3][6][7]
Density	1.225 g/cm <sup>3</sup>	[3][6]
Flash Point	204.5 °C	[3][6]
Storage Temperature	2-8°C, sealed in a dry place	[3][4]
Vapor Pressure	1.08E-06 mmHg at 25°C	[6]
Refractive Index	1.569	[3][6]
XLogP3	2.9	[2][6]

## Hazard Identification and Classification

**Diphenyl malonate** is classified as an irritant. The primary hazards are associated with direct contact and inhalation.

- Hazard Statements:
  - H315: Causes skin irritation.[8]
  - H319: Causes serious eye irritation.[8]
  - H335: May cause respiratory irritation.[8]
  - H302: Harmful if swallowed.[5]
- Signal Word: Warning[5][8]
- Pictogram:

- GHS07 (Exclamation Mark)[5][7]

## Handling and Storage Precautions

Proper handling and storage are essential to minimize risk and ensure the stability of the compound.

### Safe Handling

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid breathing dust, fumes, or vapors.[8]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves (e.g., nitrile rubber), and safety goggles or a face shield.[8]
- Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area.[8]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[8]

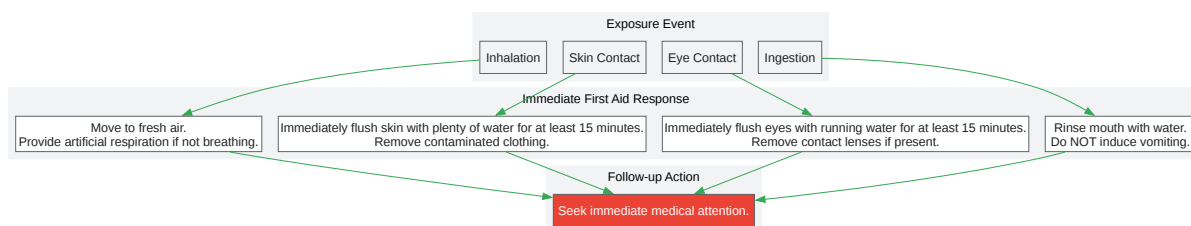
### Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[8] Keep the container tightly closed. [8] For long-term storage, a temperature of 2-8°C is recommended.[3][4]
- Incompatibilities: Store away from incompatible substances such as strong acids, bases, and reducing agents.[9]
- Security: For larger quantities, consider storing in a locked-up area.[8]

## Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed immediately.

### First Aid Measures



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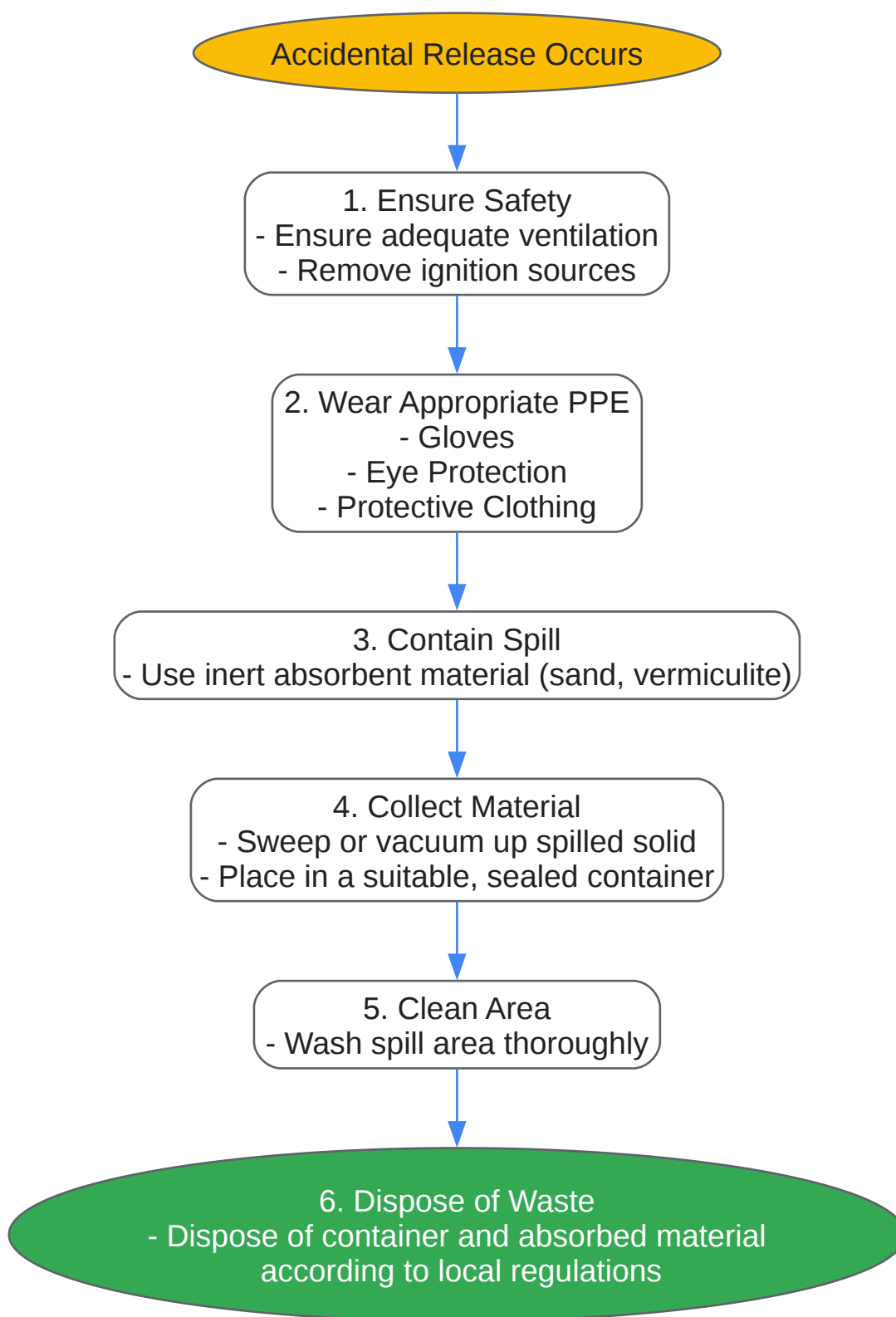
Caption: First aid workflow for different exposure routes.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[8]
- Skin Contact: Immediately flush the affected area with large amounts of running water for at least 15 minutes.[8] Remove all contaminated clothing and shoes. Get medical advice if skin irritation occurs.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor for treatment advice.[8]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Thermal decomposition can produce irritating and toxic gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).<sup>[9]</sup>
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.<sup>[9]</sup><sup>[10]</sup>

## Accidental Release Measures



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Caption: Workflow for handling an accidental chemical spill.

- **Personal Precautions:** Ensure adequate ventilation. Evacuate personnel from the area. Wear appropriate personal protective equipment (see Section 3.1).[\[8\]](#)
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Cleanup:** For a solid spill, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[\[8\]](#) Avoid generating dust. For a molten spill, absorb with an inert material like sand or vermiculite and place in a disposal container.[\[8\]](#)

## Toxicity Data

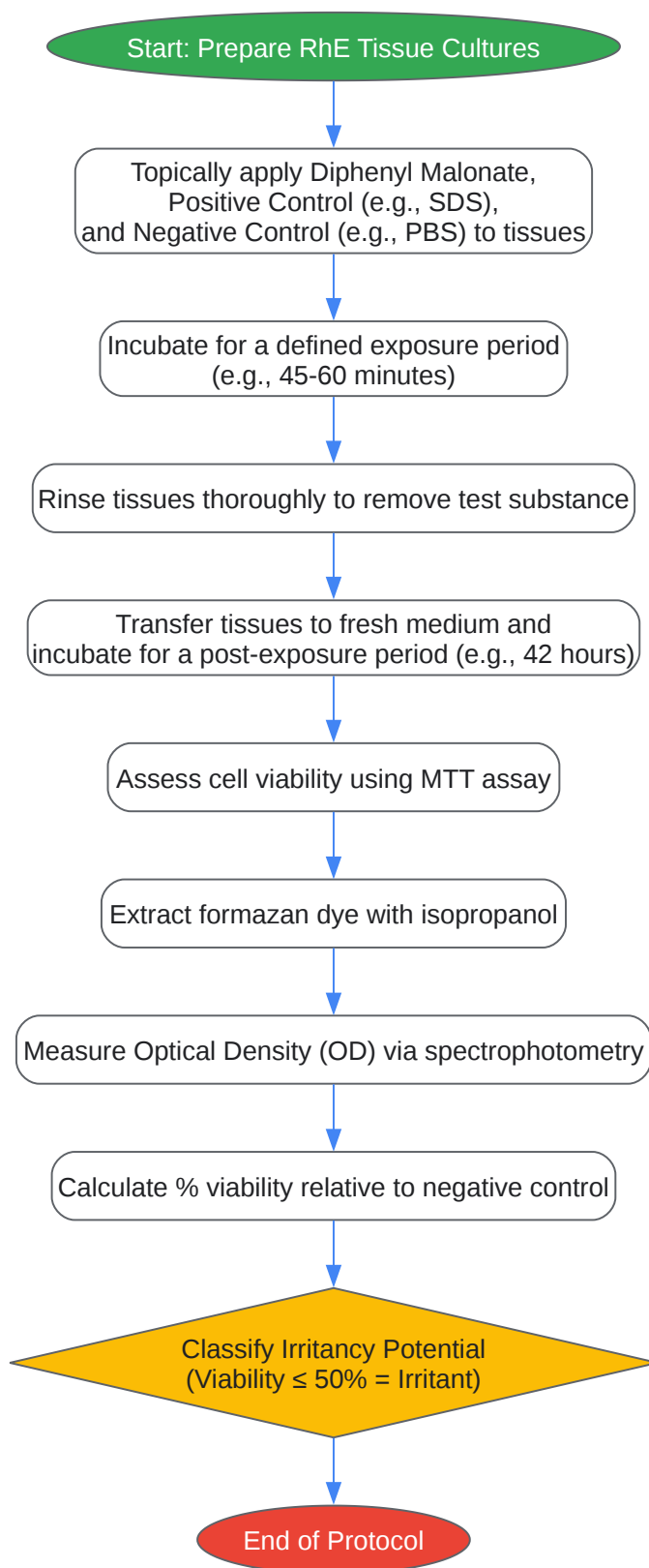
Specific quantitative acute toxicity data, such as LD50 (oral, dermal) or LC50 (inhalation) values for **diphenyl malonate**, are not readily available in the reviewed public domain literature. The primary identified health effects are irritation to the skin, eyes, and respiratory system.[\[8\]](#)

## Experimental Protocols for Irritation Assessment

Given the classification of **diphenyl malonate** as a skin and eye irritant, standardized in vitro testing protocols are recommended to assess its potential to cause dermal and ocular irritation without the use of animal testing. The following outlines the general methodology for such tests, based on established OECD guidelines.

### In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD TG 439)

This test method evaluates the potential of a chemical to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.[\[1\]](#)



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Caption: Experimental workflow for an in vitro skin irritation test.



#### Methodology:

- **Tissue Preparation:** Reconstructed human epidermis (RhE) tissue models are pre-incubated in assay medium.
- **Chemical Exposure:** The test chemical (**diphenyl malonate**), a negative control (e.g., Phosphate-Buffered Saline), and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are applied topically to the surface of triplicate tissue samples.[6]
- **Incubation:** The tissues are exposed to the chemical for a standardized period (e.g., 60 minutes).[11]
- **Post-Exposure:** After exposure, the tissues are thoroughly rinsed and transferred to fresh medium for a prolonged post-incubation period (e.g., 42 hours) to allow for the development of cytotoxic effects.[6]
- **Viability Assessment:** Cell viability is determined using a quantitative assay, most commonly the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[8] Viable cells with active mitochondrial dehydrogenases convert the yellow MTT into a purple formazan salt.[6]
- **Quantification:** The formazan is extracted from the tissues using a solvent (e.g., isopropanol), and the concentration is quantified by measuring the optical density (OD) with a spectrophotometer.[6]
- **Classification:** The viability of the chemical-treated tissues is expressed as a percentage relative to the negative control. A chemical is classified as a skin irritant if the mean tissue viability is reduced to 50% or less.[1]

## In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (Based on OECD TG 492)

This protocol assesses the potential for a chemical to cause serious eye damage or irritation by evaluating cytotoxicity in a 3D reconstructed human cornea-like epithelium model.[12]

#### Methodology:

- **Model Preparation:** Similar to the skin model, RhCE tissues are prepared and equilibrated in maintenance medium.
- **Chemical Application:** The test material is applied to the apical surface of the RhCE model. For solids like **diphenyl malonate**, a defined weight is applied for a set duration (e.g., 24 hours).[13] Liquids are typically applied for shorter periods (e.g., 1-30 minutes).[13][14]
- **Post-Incubation:** Following exposure and rinsing, a post-incubation period may be included depending on the specific protocol (e.g., 24 hours for liquids).[13]
- **Viability Measurement:** Cell viability is measured using the MTT assay, analogous to the skin irritation test.[14]
- **Classification:** The prediction model classifies the material based on the remaining cell viability. For example, a viability of  $\leq 60\%$  may indicate the material is an ocular irritant.[14] The specific cut-off values distinguish between non-irritants, irritants (GHS Category 2), and substances inducing serious eye damage (GHS Category 1).[15]

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## References

- 1. iivs.org [iivs.org]
- 2. enfo.hu [enfo.hu]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
- 5. Diphenyl malonate | 1969-44-4 [sigmaaldrich.com]
- 6. sterlab-store.com [sterlab-store.com]
- 7. youtube.com [youtube.com]
- 8. m.youtube.com [m.youtube.com]
- 9. youtube.com [youtube.com]

- 10. Propanedioic acid, diphenyl ester | C<sub>15</sub>H<sub>12</sub>O<sub>4</sub> | CID 2783479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. iivs.org [iivs.org]
- 13. Establishment of a new in vitro test method for evaluation of eye irritancy using a reconstructed human corneal epithelial model, LabCyte CORNEA-MODEL - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. downloads.regulations.gov [downloads.regulations.gov]
- 15. iivs.org [iivs.org]
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